

A Technical Guide to the Spectroscopic Characterization of Decyl Bromoacetate

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Compound of Interest

Compound Name: *Decyl bromoacetate*

CAS No.: *5436-93-1*

Cat. No.: *B1267917*

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **decyl bromoacetate** ($C_{12}H_{23}BrO_2$), a key intermediate in various synthetic applications. Designed for researchers, scientists, and professionals in drug development, this document elucidates the structural features of **decyl bromoacetate** through the lens of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The interpretation of this data is grounded in fundamental spectroscopic principles and comparative analysis with related long-chain alkyl esters.

Introduction

Decyl bromoacetate is a bifunctional molecule incorporating a reactive bromine atom and a long lipophilic decyl chain attached to an ester moiety. This structure makes it a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and specialty materials. Accurate and unambiguous structural confirmation is paramount for its application in complex synthetic pathways. This guide provides a detailed examination of its spectroscopic signature, offering insights into the causality behind experimental observations and establishing a framework for its characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. For **decyl bromoacetate**, both ^1H and ^{13}C NMR provide a detailed map of the carbon-hydrogen framework.

^1H NMR Spectroscopy: A Proton-by-Proton Analysis

The ^1H NMR spectrum of **decyl bromoacetate** is predicted to exhibit distinct signals corresponding to the protons in different chemical environments. The electron-withdrawing effects of the bromine atom and the ester oxygen significantly influence the chemical shifts of adjacent protons.

Predicted ^1H NMR Data for **Decyl Bromoacetate** (in CDCl_3):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~3.85	Singlet	2H	Br-CH ₂ -C=O	The methylene protons adjacent to the bromine atom are highly deshielded due to the inductive effect of the halogen, resulting in a downfield chemical shift. The absence of adjacent protons leads to a singlet.
~4.15	Triplet	2H	O-CH ₂ -(CH ₂) ₈ -CH ₃	These methylene protons are directly attached to the ester oxygen, causing a significant downfield shift. They are coupled to the adjacent methylene group, resulting in a triplet.
~1.65	Quintet	2H	O-CH ₂ -CH ₂ -(CH ₂) ₇ -CH ₃	Protons on the carbon beta to the ester oxygen. They are coupled to the protons on both adjacent

methylene groups.

~1.26

Multiplet

14H

O-(CH₂)₂-(CH₂)₇-CH₃

The signals for the remaining methylene groups in the long alkyl chain overlap to form a complex multiplet in the typical aliphatic region.

~0.88

Triplet

3H

O-(CH₂)₉-CH₃

The terminal methyl group protons are the most shielded and appear upfield. They are coupled to the adjacent methylene group, resulting in a triplet.

Experimental Protocol for ¹H NMR Spectroscopy:

A detailed protocol for acquiring a high-quality ¹H NMR spectrum is crucial for accurate analysis.

Caption: Workflow for ¹H NMR sample preparation and data acquisition.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

The proton-decoupled ¹³C NMR spectrum provides a single peak for each unique carbon atom in the molecule. The chemical shifts are indicative of the carbon's hybridization and electronic environment.

Predicted ^{13}C NMR Data for **Decyl Bromoacetate** (in CDCl_3):

Chemical Shift (δ , ppm)	Assignment	Rationale
~167	C=O	The carbonyl carbon of the ester group is significantly deshielded and appears at a characteristic downfield position. [1]
~66	O-CH ₂ -	The carbon atom directly bonded to the ester oxygen is deshielded.
~31.9	Br-CH ₂ -	The carbon atom attached to the electronegative bromine atom is shifted downfield. [2] [3]
~29.5	Alkyl chain carbons	The internal methylene carbons of the decyl chain resonate in a narrow range.
~29.3	Alkyl chain carbons	
~28.6	Alkyl chain carbons	
~25.9	Alkyl chain carbons	
~22.7	Alkyl chain carbons	
~14.1	-CH ₃	The terminal methyl carbon is the most shielded of the aliphatic carbons.

Experimental Protocol for ^{13}C NMR Spectroscopy:

The procedure for ^{13}C NMR is similar to that of ^1H NMR, with adjustments to the acquisition parameters to account for the lower natural abundance and sensitivity of the ^{13}C nucleus.

Caption: Workflow for ^{13}C NMR sample preparation and data acquisition.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **decyl bromoacetate** is expected to be dominated by strong absorptions corresponding to the ester group and the alkyl chain.

Predicted IR Absorption Bands for **Decyl Bromoacetate**:

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
~2925, ~2855	Strong	C-H stretching (alkyl)	These strong bands are characteristic of the symmetric and asymmetric stretching vibrations of the C-H bonds in the long decyl chain.
~1745	Strong	C=O stretching (ester)	A very strong and sharp absorption band in this region is the hallmark of a saturated aliphatic ester carbonyl group. [4][5][6]
~1250	Strong	C-O stretching (ester)	This band corresponds to the stretching vibration of the C-O single bond between the carbonyl carbon and the ester oxygen.[4][5]
~1160	Strong	C-O stretching (ester)	This absorption is due to the stretching of the C-O bond between the ester oxygen and the decyl group.
~650	Medium	C-Br stretching	The carbon-bromine stretching vibration is expected to appear in the fingerprint region of the spectrum.

Experimental Protocol for IR Spectroscopy:

For a liquid sample like **decyl bromoacetate**, the spectrum can be easily obtained using a thin film method.

Caption: Workflow for obtaining an IR spectrum of a liquid sample.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure. For **decyl bromoacetate**, electron ionization (EI) is a common technique.

Predicted Mass Spectrometry Data for **Decyl Bromoacetate**:

The mass spectrum of **decyl bromoacetate** is expected to show a molecular ion peak and several characteristic fragment ions. Due to the presence of bromine, which has two major isotopes (^{79}Br and ^{81}Br) in nearly a 1:1 ratio, any fragment containing bromine will appear as a pair of peaks (M and M+2) of approximately equal intensity.

m/z	Assignment	Rationale
278/280	$[\text{M}]^+$	Molecular ion peak (low intensity).
199	$[\text{M} - \text{Br}]^+$	Loss of a bromine radical.
157	$[\text{BrCH}_2\text{C}(\text{OH})_2]^+$	McLafferty rearrangement product. This is a characteristic fragmentation for long-chain esters. [7]
140	$[\text{C}_{10}\text{H}_{20}]^+$	Loss of bromoacetic acid via cleavage of the ester bond.
121/123	$[\text{BrCH}_2\text{CO}]^+$	Acylium ion formed by cleavage of the O-decyl bond.

Fragmentation Pathways:

The primary fragmentation pathways for long-chain esters like **decyl bromoacetate** include α -cleavage and McLafferty rearrangement.^[7]

- α -Cleavage: This involves the cleavage of the bond adjacent to the carbonyl group, leading to the formation of an acylium ion ($[\text{BrCH}_2\text{CO}]^+$ at m/z 121/123).
- McLafferty Rearrangement: This is a characteristic fragmentation of esters with a sufficiently long alkyl chain. It involves the transfer of a gamma-hydrogen to the carbonyl oxygen, followed by the cleavage of the β -carbon-carbon bond, resulting in the elimination of a neutral alkene (decene) and the formation of a radical cation at m/z 157.^[7]

Experimental Protocol for Mass Spectrometry (EI-MS):

Caption: Workflow for Electron Ionization Mass Spectrometry (EI-MS).

Conclusion

The spectroscopic data presented in this guide provide a detailed and self-validating framework for the structural confirmation of **decyl bromoacetate**. The predicted ^1H and ^{13}C NMR spectra offer a complete map of the proton and carbon environments, while the IR spectrum confirms the presence of the key ester functional group and the long alkyl chain. Mass spectrometry provides crucial information about the molecular weight and characteristic fragmentation patterns. By understanding the principles behind these spectroscopic techniques and their application to **decyl bromoacetate**, researchers can confidently verify the identity and purity of this important synthetic intermediate, ensuring the integrity of their subsequent research and development activities.

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